Monomorpholinamide of Fumaric Acid: Technical Specifications, Synthesis, and Applications[1]

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Compound of Interest

Compound Name:	*4-(Morpholin-4-yl)-4-oxobut-2-enoic acid*
CAS No.:	*90090-50-9*
Cat. No.:	*B3388965*

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Executive Summary & Chemical Identity

Monomorpholinamide of fumaric acid (CAS: 167113-72-6) is a functionalized derivative of fumaric acid belonging to the class of fumaramic acids.[1] Structurally, it consists of a fumaryl backbone where one carboxylic acid moiety has been converted into a morpholine amide, while the other remains a free carboxylic acid.[1]

This compound represents a critical intermediate in medicinal chemistry, particularly in the development of "fumaric acid esters" (FAEs) and related immunomodulators.[1] Unlike simple esters (e.g., dimethyl fumarate), the incorporation of the morpholine ring alters the physicochemical profile—specifically lipophilicity and metabolic stability—making it a valuable scaffold for prodrug design and polymer chemistry.[1]

Nomenclature & Synonyms

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Precise nomenclature is vital for database searching and regulatory filings. The following table consolidates the accepted identifiers.

Category	Identifier / Name
Common Name	Monomorpholinamide of fumaric acid
IUPAC Name	(2E)-4-(Morpholin-4-yl)-4-oxobut-2-enoic acid
Alternative Chemical Name	(E)-4-Morpholino-4-oxobut-2-enoic acid
Inverted Name	2-Butenoic acid, 4-(4-morpholinyl)-4-oxo-, (E)-
CAS Registry Number	167113-72-6
Molecular Formula	$C_8H_{11}NO_4$
SMILES	OC(=O)/C=C/C(=O)N1CCOCC1
InChIKey	LQFDQJDIWFMWHN-OWOJBTEDSA-N

Physicochemical Profile

Understanding the physicochemical properties is essential for predicting bioavailability and solubility in formulation development.

Property	Value	Source/Estimation
Molecular Weight	185.18 g/mol	Calculated
Physical State	Solid (Crystalline powder)	Experimental
LogP (Octanol/Water)	~ -0.51	Predicted (Cheminformatics)
TPSA	66.84 $Å^2$	Topological Polar Surface Area
H-Bond Donors	1 (Carboxylic Acid)	Structural Analysis
H-Bond Acceptors	4 (Amide O, Acid O, Morpholine O)	Structural Analysis
pKa (Acidic)	~ 3.5 - 4.0	Est.[1][2][3] based on fumaric acid

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Technical Insight: The negative LogP indicates this molecule is relatively hydrophilic compared to dialkyl fumarates. This suggests it may require specific formulation strategies (e.g., lipid nanoparticles or esterification of the free acid) to cross biological membranes effectively if used as a drug candidate.[1]

Synthetic Pathways & Experimental Protocols

The synthesis of monomorpholinamide of fumaric acid presents a stereochemical challenge: ensuring the trans (E) configuration of the double bond.[1] Direct reaction of fumaric acid with morpholine often results in salt formation rather than amidation.[1]

The most robust industrial route involves the ring-opening of maleic anhydride to form the cis-isomer (maleamic acid), followed by a controlled isomerization to the trans-isomer (fumaramic acid).[1]

Synthesis Workflow Diagram

The following diagram illustrates the reaction pathway, highlighting the critical isomerization step.

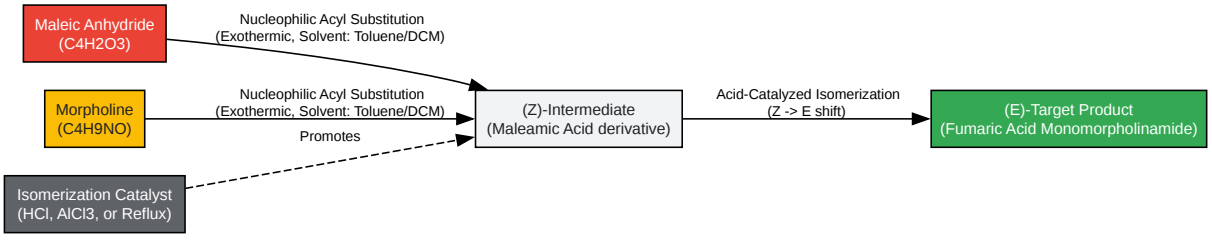

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Figure 1: Synthetic pathway from Maleic Anhydride to the target Fumaric Acid Monomorpholinamide via the Maleamic Acid intermediate.[1]

Detailed Experimental Protocol

Objective: Synthesis of (E)-4-morpholino-4-oxobut-2-enoic acid via Maleic Anhydride.

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Reagents:

- Maleic Anhydride (1.0 eq)[1]
- Morpholine (1.0 eq)[1]
- Solvent: Dichloromethane (DCM) or Toluene (anhydrous)
- Isomerization Catalyst: Concentrated HCl or Thionyl Chloride (catalytic amount)

Step-by-Step Methodology:

- Ring Opening (Formation of Z-Isomer):
  - Dissolve Maleic Anhydride (9.8 g, 100 mmol) in anhydrous DCM (100 mL) in a round-bottom flask equipped with a magnetic stirrer and dropping funnel.
  - Cool the solution to 0°C using an ice bath.
  - Add Morpholine (8.7 g, 100 mmol) dropwise over 30 minutes.[1] Note: The reaction is exothermic.
  - Allow the mixture to warm to room temperature and stir for 2 hours. The product (Maleamic acid derivative) typically precipitates as a white solid.[1]
  - Validation: TLC (MeOH:DCM 1:9) should show the disappearance of maleic anhydride.
- Isomerization (Z to E Conversion):
  - The isolated (Z)-isomer is often chemically stable. To convert to the (E)-isomer (Fumaric derivative), suspend the solid in Toluene (or water, depending on solubility).[1]
  - Add a catalytic amount of concentrated HCl (approx. 1-2 mL).
  - Reflux the mixture for 4–6 hours. The thermodynamic stability of the trans-isomer drives the conversion.

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- Cool the solution. The (E)-isomer (Monomorpholinamide of fumaric acid) is less soluble and will crystallize/precipitate.[1]

- Purification:
  - Filter the precipitate.[4]
  - Wash with cold water and diethyl ether to remove unreacted morpholine or maleic acid byproducts.[1]
  - Recrystallize from Ethanol/Water if high purity (>99%) is required.[1]

Causality & Logic:

- Why Maleic Anhydride? It is more reactive than fumaric acid, allowing for rapid mono-amidation without coupling agents (like EDC/NHS).[1]
- Why Isomerization? The initial nucleophilic attack preserves the cis geometry of the anhydride ring. The trans (fumaric) configuration is thermodynamically favored but requires activation energy (heat/acid) to overcome the rotational barrier of the double bond.[1]

Applications in Drug Development

The monomorpholinamide moiety is not merely a passive structural feature; it actively influences the pharmacological profile of the parent molecule.

Metabolic Stability & Prodrug Design

Morpholine is often used to block metabolic "soft spots." In the context of Fumaric Acid Esters (FAEs), which are rapidly hydrolyzed by esterases to monomethyl fumarate (MMF), the amide bond in monomorpholinamide is significantly more resistant to enzymatic hydrolysis than an ester bond.[1]

- Mechanism: Amidase activity is generally lower than esterase activity in plasma.[1]
- Result: A drug candidate containing this moiety would likely have a longer half-life or a different biodistribution profile compared to standard dialkyl fumarates.[1]

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Biological Activity

While specific clinical data for CAS 167113-72-6 as a standalone drug is limited, it functions as a Michael Acceptor.[1]

- Pathway: The α,β-unsaturated carbonyl system allows the molecule to react with nucleophilic thiol groups (e.g., on Keap1).[1]
- Effect: This activates the Nrf2 pathway, leading to the upregulation of antioxidant response elements (ARE), a mechanism shared with Dimethyl Fumarate (DMF) for treating Multiple Sclerosis and Psoriasis.[1]

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